

Application Note: Undecylbenzenesulfonate (-LAS) in Environmental Remediation

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Compound of Interest

Compound Name: *azanium 2-undecylbenzenesulfonate*

CAS No.: *61931-75-7*

Cat. No.: *B13767497*

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Homologs.

Abstract & Strategic Rationale

Linear Alkylbenzene Sulfonates (LAS) are the world's most volume-dominant anionic surfactants. However, commercial LAS is typically a mixture of alkyl chain lengths ranging from to

. This application note focuses specifically on Sodium Undecylbenzenesulfonate (-LAS).

Why

? In remediation scenarios, chain length dictates the "Hydrophile-Lipophile Balance" (HLB).

- (Decyl): Too water-soluble; forms unstable micelles; poor solubilization of heavy hydrocarbons.

- (Dodecyl/Tetradecyl): Highly hydrophobic; prone to excessive adsorption onto soil organic matter (loss of surfactant) and precipitation in hard water (calcium sensitivity).
- (Undecyl): The "Goldilocks" homolog. It maintains a Critical Micelle Concentration (CMC) low enough for efficient micellization (~1.2–2.0 mM) but possesses high enough aqueous solubility to remain in the liquid phase during soil washing, minimizing surfactant loss to the sediment.

This guide details protocols for using

-LAS in Surfactant-Enhanced Aquifer Remediation (SEAR) and Micellar Enhanced Ultrafiltration (MEUF).

Mechanistic Principles

The remediation efficacy of

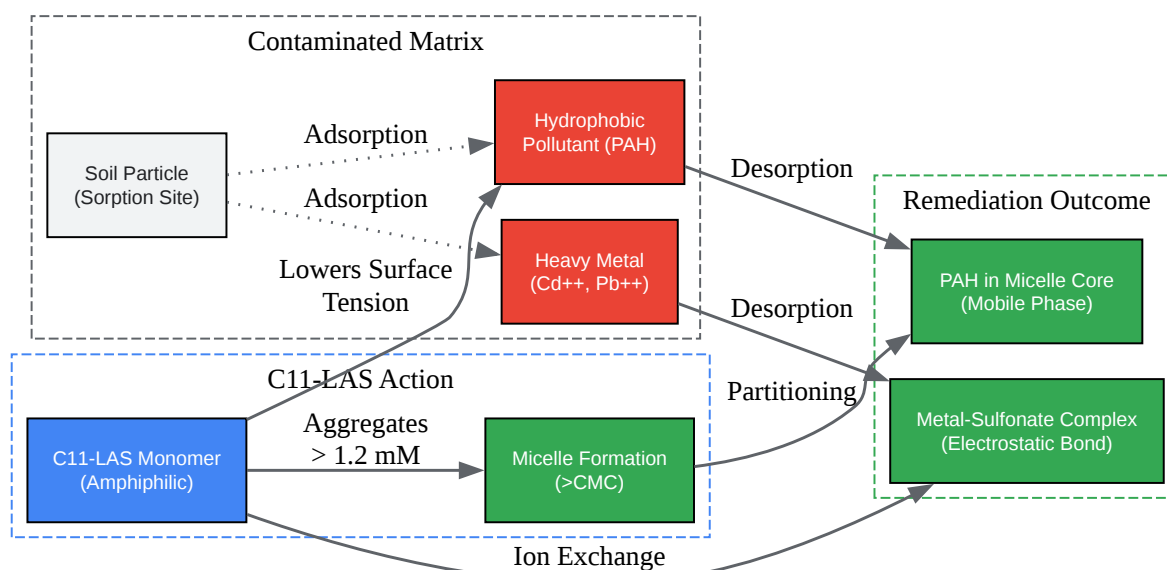
-LAS relies on two distinct mechanisms depending on the target pollutant:

- Micellar Solubilization (for Organics/PAHs): Above the CMC,

-LAS monomers aggregate into spherical micelles. The hydrophobic tails form a core that "dissolves" non-aqueous phase liquids (NAPLs) like Phenanthrene or Pyrene, effectively increasing their apparent water solubility by orders of magnitude.

- Electrostatic Ion Exchange (for Heavy Metals): The anionic sulfonate head group () binds cationic metals (). In MEUF, these surfactant-metal complexes are large enough to be retained by ultrafiltration membranes that would otherwise let free metal ions pass.

Visualization: Dual-Action Remediation Mechanism



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Figure 1: Mechanism of Action.

-LAS mobilizes organics via micellar encapsulation and metals via electrostatic binding.

Protocol 1: Determination of Critical Micelle Concentration (CMC)[1]

Objective: Determine the precise concentration at which

-LAS forms micelles in your specific site water. Why: Remediation fails below CMC. Site-specific ions (Ca²⁺, Mg²⁺) lower the CMC but can also cause precipitation.[1] You must validate the CMC in the actual background water, not just distilled water.

Materials

- Sodium Undecylbenzenesulfonate (>98% purity).
- Conductivity Meter (e.g., Mettler Toledo SevenDirect).

- Background electrolyte solution (e.g., 0.01 M NaCl or filtered site water).

Workflow

- Stock Preparation: Prepare a 20 mM stock solution of LAS in the background water.
- Titration:
 - Place 50 mL of background water in a stirred vessel.
 - Measure baseline conductivity ().
 - Add stock solution in 0.1 mL increments.
 - Record conductivity after stabilization (30s) for each point.
- Data Analysis:
 - Plot Conductivity () (y-axis) vs. Concentration (mM) (x-axis).
 - The plot will show two linear regions with different slopes.
 - Result: The intersection point of these two lines is the CMC.

Typical Reference Values (

): | Medium | Typical CMC (

-LAS) | Notes | | :--- | :--- | :--- | | Distilled Water | 1.2 – 1.6 mM | Standard baseline | | 0.1 M NaCl | 0.4 – 0.8 mM | Salt screens repulsion, lowering CMC | | Hard Water (>100ppm Ca) | < 0.4 mM | Risk: Precipitation likely. Add EDTA if ppt observed. |

Protocol 2: Batch Soil Washing (PAH Removal)

Objective: Quantify the desorption of Phenanthrene or Pyrene from contaminated soil using

-LAS.

Reagents & Equipment[2]

- Contaminated Soil (sieved <2mm).
- -LAS Washing Solution (Concentration: CMC, typically ~10 mM).
- Centrifuge (4000 rpm).
- HPLC (UV/Vis detector) or GC-MS.

Step-by-Step Procedure

- Soil Loading: Weigh 2.0 g of contaminated soil into 40 mL Teflon centrifuge tubes.
- Surfactant Addition: Add 20 mL of -LAS solution (Liquid:Solid ratio = 10:1).
 - Control: Use Deionized water for one set.
- Agitation: Shake at 150 rpm for 24 hours at .
 - Note: Kinetics studies suggest equilibrium is often reached by 12-16 hours.
- Separation: Centrifuge at 4000 rpm for 20 minutes.
- Sampling: Filter supernatant through a 0.22 PTFE filter.
 - Critical: Do not use cellulose filters; surfactants adsorb to them.
- Analysis: Extract supernatant with hexane (for GC) or inject directly (for HPLC) to measure PAH concentration.

Calculation

Protocol 3: Micellar Enhanced Ultrafiltration (MEUF) for Heavy Metals

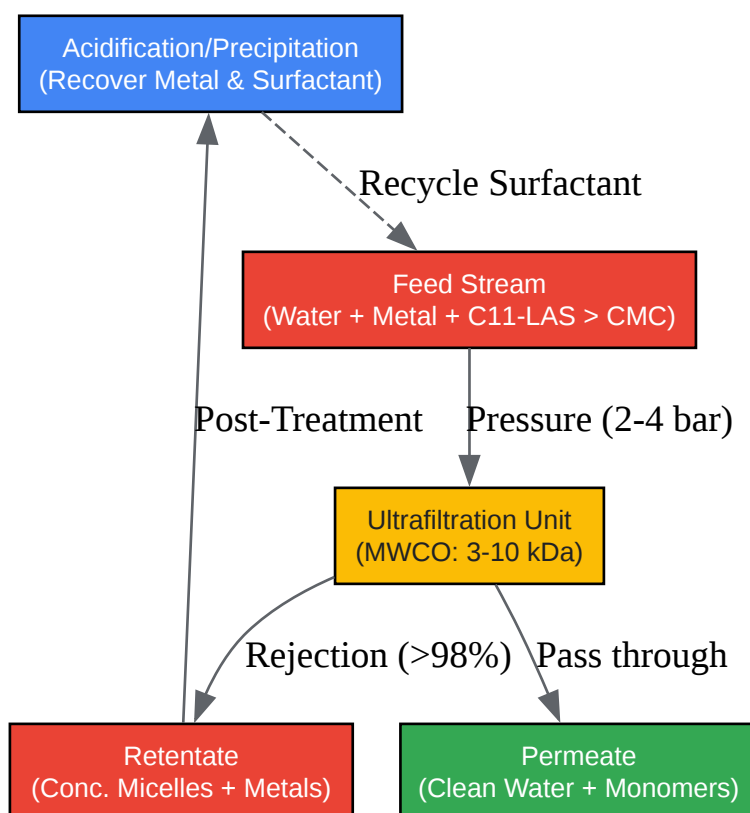
Objective: Remove Cadmium (

) or Lead (

) from aqueous streams. Concept: Metal ions are too small for ultrafiltration (UF) membranes. By binding them to

-LAS micelles (which are large colloids), they are rejected by the membrane.

Workflow Diagram



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Figure 2: MEUF Workflow. Metals bound to micelles are retained; clean water passes. Surfactant can be recycled.[2]

Procedure

- Complexation: Mix wastewater with
 - LAS.
 - Target Ratio:
 - (molar).
 - Ensure
 - (approx 5 mM to be safe).
- Filtration: Pump solution through a Polyethersulfone (PES) membrane with a Molecular Weight Cut-Off (MWCO) of 3,000–10,000 Da.
- Pressure: Maintain Trans-Membrane Pressure (TMP) at 2–3 bar.
- Permeate Check: Analyze permeate for metal content (ICP-MS) and surfactant monomer concentration (COD or TOC).

Environmental Fate & Toxicity (Self-Remediation)

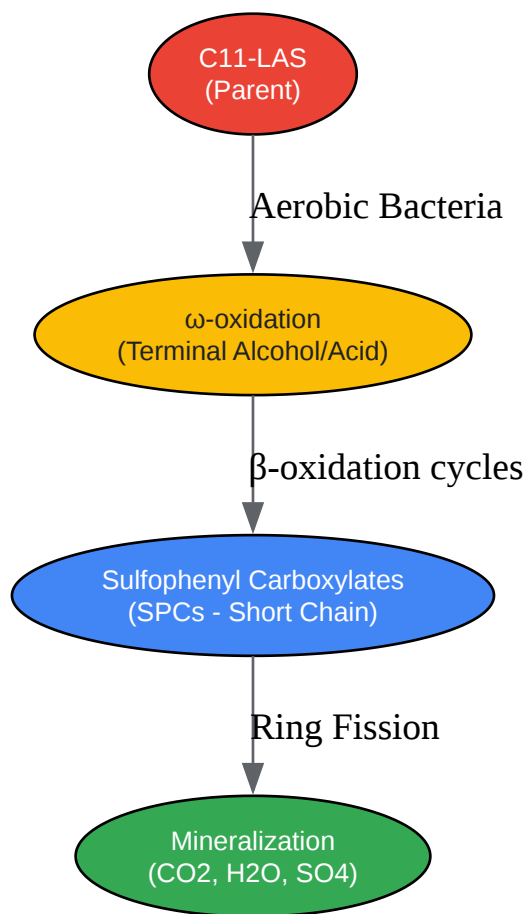
A critical requirement for any remediation agent is that it must not become a pollutant itself.

-LAS is readily biodegradable under aerobic conditions.

Biodegradation Pathway:

- -oxidation: Bacteria attack the terminal methyl group of the alkyl chain.
- -oxidation: The chain is shortened by 2 carbons stepwise.
- Ring Cleavage: The benzene ring opens, leading to mineralization ().

Biodegradation Validation Diagram



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Figure 3: Aerobic biodegradation pathway of

-LAS. The surfactant degrades into non-toxic sulfophenyl carboxylates (SPCs) and eventually mineralizes.[3]

Safety Note: While biodegradable,

-LAS is toxic to aquatic life (fish/daphnia) in the range of 1–10 mg/L. Therefore, remediation effluents must not be discharged directly to surface waters without a polishing step (e.g., activated carbon adsorption or bioreactor treatment) to remove residual monomers.

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